

An In-depth Technical Guide to Antifungal Agent 65 (Compound 5d)

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Compound of Interest

Compound Name: Antifungal agent 65

Cat. No.: B12370686

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Core Properties of Antifungal Agent 65

Antifungal agent 65, also identified as compound 5d, is a novel chiral diamine derivative with demonstrated fungicidal properties. It was synthesized and characterized as part of a broader study focused on the discovery of new antiviral and fungicidal agents derived from natural products.^{[1][2]}

Table 1: Basic Properties of **Antifungal Agent 65** (Compound 5d)

Property	Value
Chemical Name	N-((1R,2R)-1,2-diphenyl-2-(p-tolylamino)ethyl)-2-methoxy-5-sulfamoylbenzamide
Molecular Formula	C ₂₉ H ₂₉ N ₃ O ₂ S ₂
Molecular Weight	515.69 g/mol
CAS Number	1223550-31-9
Appearance	Solid

Fungicidal Spectrum and Efficacy

Antifungal agent 65 (compound 5d) has been evaluated for its in vitro fungicidal activity against a range of plant pathogenic fungi. The preliminary screening demonstrated notable efficacy, particularly against *Fusarium oxysporum* f. sp. *cucumerinum*.^{[1][2]}

Table 2: In Vitro Fungicidal Activity of **Antifungal Agent 65** (Compound 5d)

Fungal Species	Concentration (µg/mL)	Mycelial Growth Inhibition (%)
<i>Fusarium oxysporum</i> f. sp. <i>cucumerinum</i>	50	93.5
<i>Botrytis cinerea</i>	50	45.2
<i>Gibberella zeae</i>	50	38.7
<i>Rhizoctonia solani</i>	50	35.6
<i>Phytophthora infestans</i>	50	32.4
<i>Alternaria solani</i>	50	25.4
<i>Cercospora arachidicola</i>	50	23.1

Data sourced from Yang S, et al. J Agric Food Chem. 2023;71(29):10989-11000.

Experimental Protocols

The following section details the methodology used to determine the in vitro fungicidal activity of **Antifungal Agent 65**.

In Vitro Fungicidal Activity Assay (Mycelial Growth Rate Method)

This protocol was adapted to evaluate the effect of the synthesized compounds on the growth of various plant pathogenic fungi.

Objective: To determine the percentage of mycelial growth inhibition of various fungi when exposed to **Antifungal Agent 65** at a fixed concentration.

Materials:

- Potato Dextrose Agar (PDA) medium
- Test compounds (including **Antifungal Agent 65**) dissolved in a suitable solvent (e.g., DMSO)
- Cultures of test fungi (*Fusarium oxysporum* f. sp. *cucumerinum*, *Botrytis cinerea*, etc.)
- Sterile Petri dishes (9 cm diameter)
- Sterile cork borer or punch (4 mm diameter)
- Incubator

Procedure:

- **Medium Preparation:** The test compound is dissolved in a solvent and mixed with molten PDA medium to achieve a final concentration of 50 µg/mL. The medium is then poured into sterile Petri dishes. A control plate containing the solvent without the test compound is also prepared.
- **Inoculation:** A 4 mm diameter mycelial disc is taken from the edge of an actively growing fungal culture using a sterile cork borer. This disc is then placed at the center of the PDA plate containing the test compound.
- **Incubation:** The inoculated plates are incubated at a controlled temperature of 25-28 °C.
- **Data Collection:** The diameter of the fungal colony is measured when the mycelial growth in the control plate has reached the edge of the dish.
- **Calculation:** The percentage of inhibition of mycelial growth is calculated using the following formula: $\text{Inhibition (\%)} = [(C - T) / C] \times 100$ Where:
 - C is the diameter of the mycelial growth in the control plate.
 - T is the diameter of the mycelial growth in the treated plate.

Each experiment is performed in triplicate to ensure the reliability of the results.

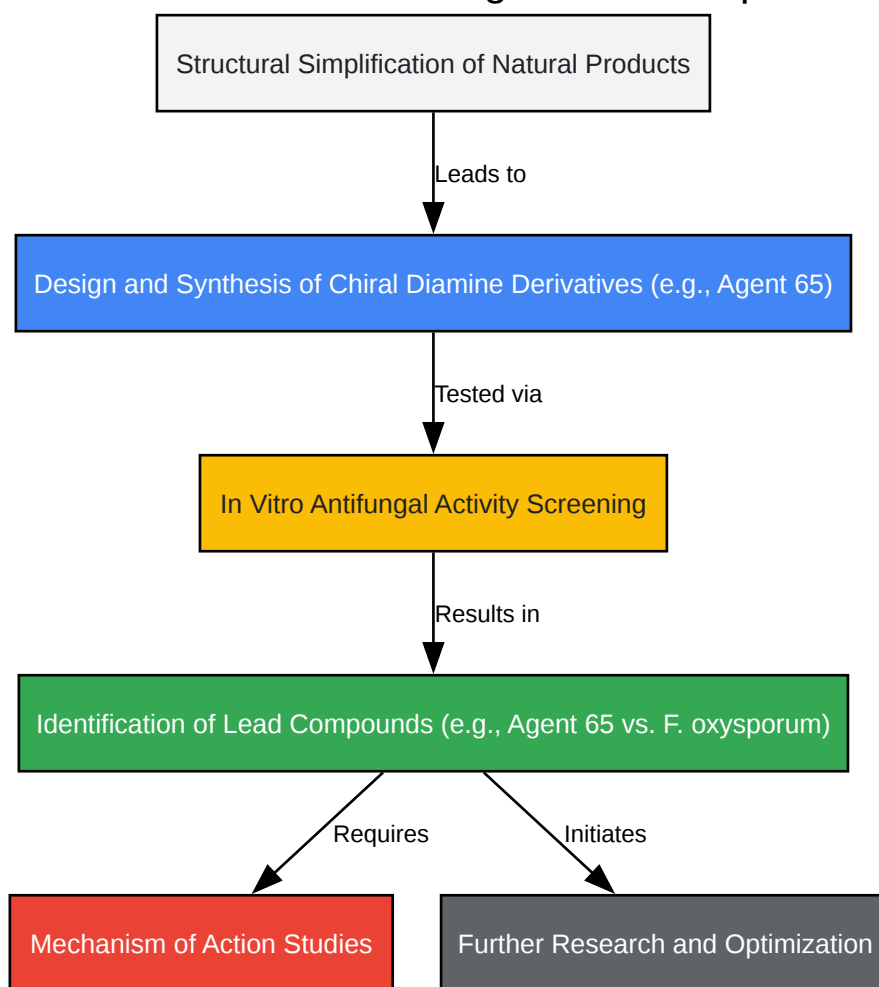
Mechanism of Action

The primary research article describing **Antifungal Agent 65** (compound 5d) focused on its synthesis and broad-spectrum activity screening.[1] While the antiviral mechanism of action for other compounds in the same chemical series was investigated, involving the inhibition of viral assembly by binding to the coat protein, the specific fungicidal mechanism for compound 5d has not yet been elucidated and remains a subject for future research.

Visualizations

Logical Workflow for Antifungal Agent Discovery and Evaluation

Workflow for Novel Fungicide Development

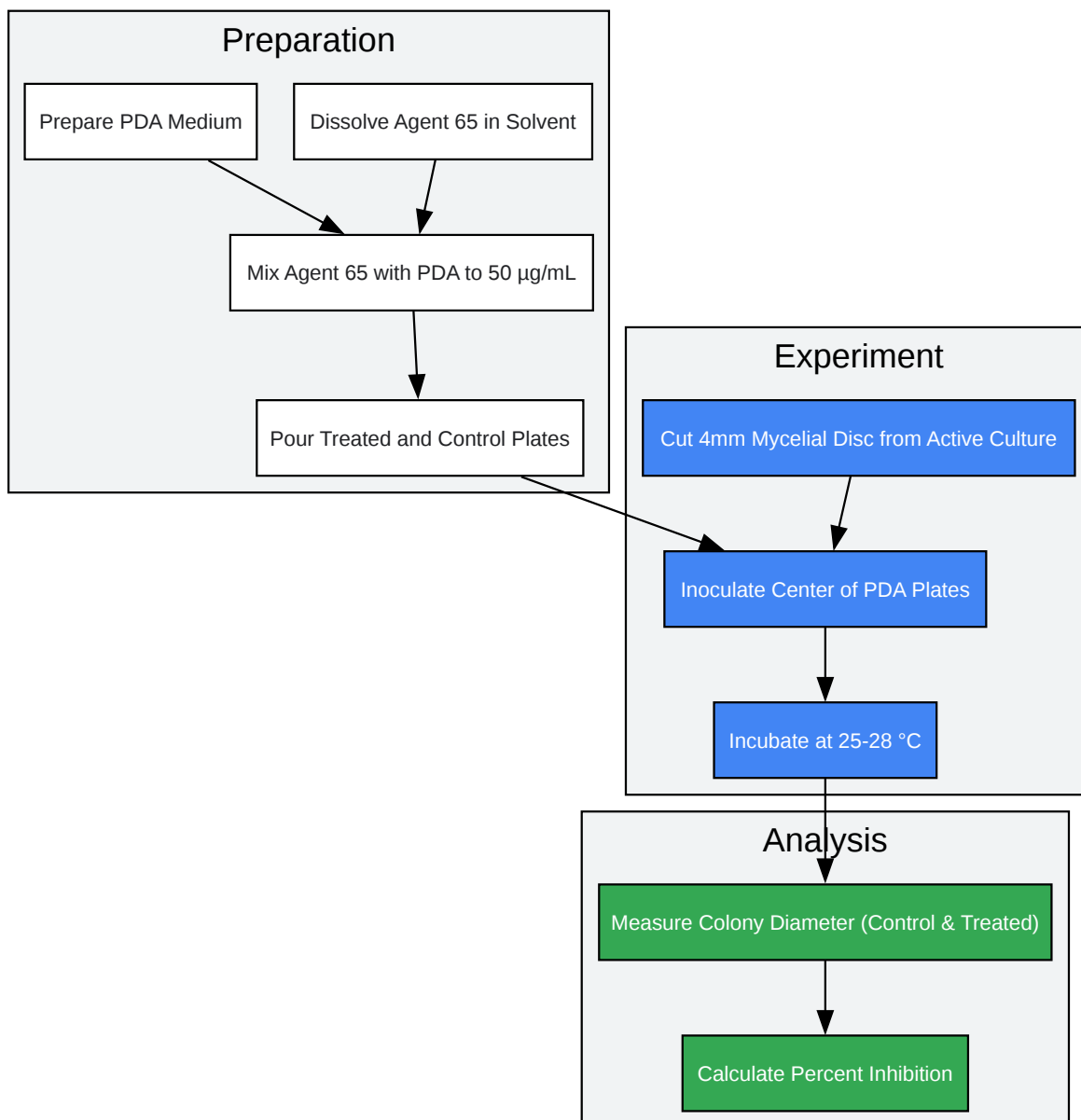


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Caption: A flowchart illustrating the process from natural product inspiration to the identification and further study of a lead antifungal compound like Agent 65.

Experimental Workflow for In Vitro Fungicidal Assay

Mycelial Growth Inhibition Assay Workflow



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Caption: Step-by-step workflow for the in vitro mycelial growth inhibition assay used to test **Antifungal Agent 65**.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Discovery of Chiral Diamine Derivatives Containing 1,2-Diphenylethylenediamine as Novel Antiviral and Fungicidal Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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